

Vimirogant Profile & Key Characteristics

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Compound Focus: Vimirogant

CAS No.: 1802706-04-2

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Vimirogant (also known as AGN-242428 and VTP-43742) is a small molecule drug that acts as a **retinoic acid receptor-related orphan receptor C2 (ROR γ t) inverse agonist** [1] [2]. Its development for plaque psoriasis and psoriatic arthritis has been **discontinued after Phase II trials** [2].

The table below summarizes its known characteristics:

Attribute	Details
Drug Type	Small molecule [2]
Target	ROR γ t (RORC2) [1] [2]
Mechanism of Action	ROR γ t inverse agonist [1] [2]
Highest Phase of Development	Phase II (Discontinued) [2]
Molecular Formula	C ₂₇ H ₃₅ F ₃ N ₄ O ₃ S [2]
Originator	Allergan (now AbbVie) [1]

Experimental Data & Methodologies

While specific metabolite identification studies for **Vimirogant** are not available in the public domain, the research that is available provides insight into the standard methodologies used to profile compounds of this class.

Key Experimental Protocols

The evaluation of **Vimirogant** and similar ROR γ t inhibitors typically involves several key assays [1]:

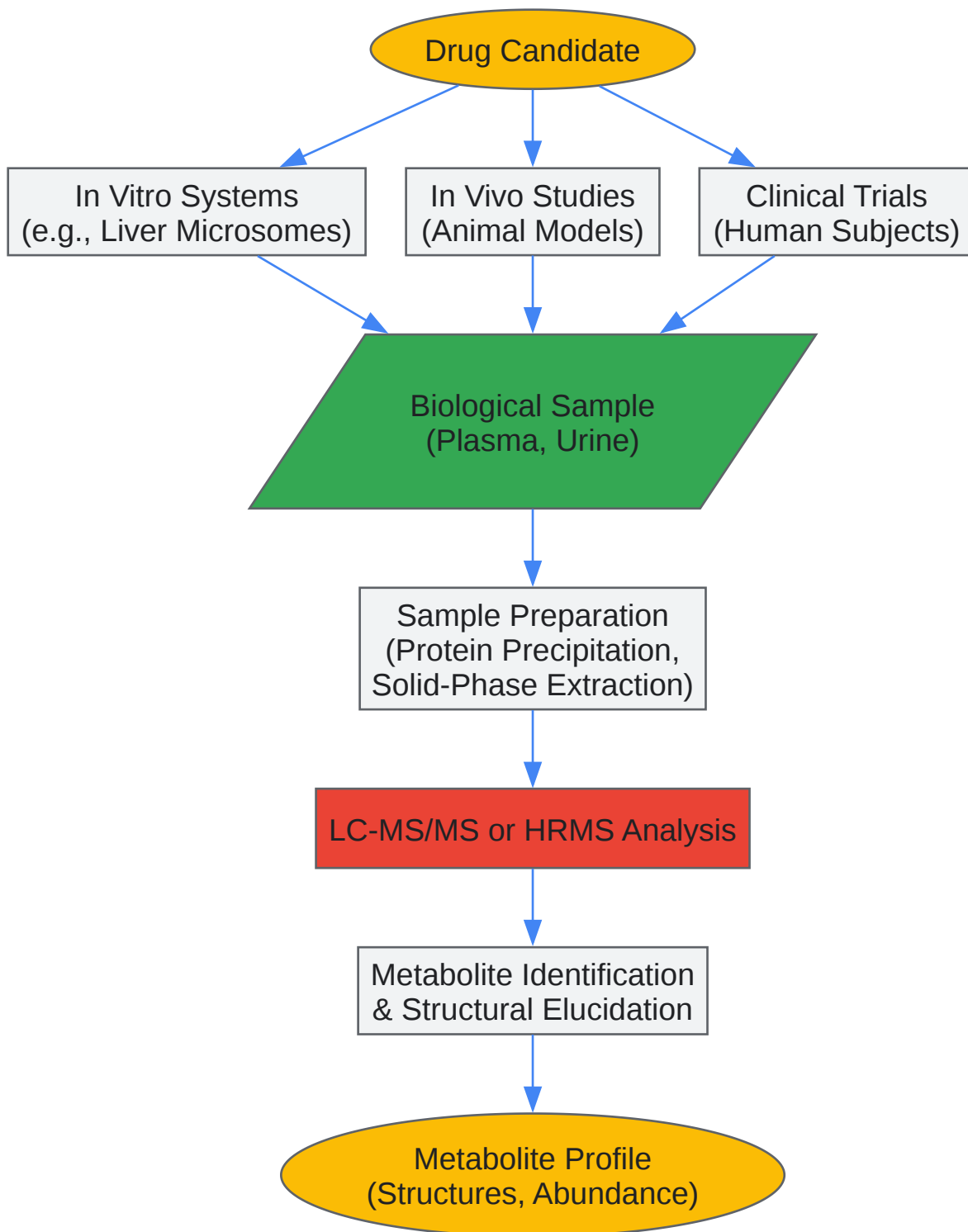
- **TR-FRET Cofactor Recruitment Assay:** This assay measures the compound's potency (reported as IC50) to inhibit the recruitment of a coactivator peptide (like SRC1-2) to the ROR γ t ligand-binding domain in a cell-free system.
- **IL-17A Inhibition in Human Th17 Cells:** This functional cellular assay determines the compound's ability to inhibit the production of interleukin-17A (IL-17A) by primary human T-helper 17 cells, confirming its functional activity in a biologically relevant context.
- **In Vitro Metabolic Stability:** This is typically assessed using assays like **Human Liver Microsomes (HLM)** to determine the intrinsic clearance (CL_{int}) of the compound, which provides an early indication of its metabolic stability.
- **Passive Permeability:** This is often measured using models like **RRCK (MDCKII-LE) cell monolayers** to determine apparent permeability (P_{app}), which is crucial for predicting oral absorption and tissue penetration.

Vimirogant's Reported Performance

In a study of related compounds, **Vimirogant** was reported to have shown a reduction in disease severity in a small cohort of patients with moderate-to-severe psoriasis [1]. This suggests that the compound was biologically active in humans, but specific pharmacokinetic or metabolite data from this trial have not been published.

Standard Metabolite Profiling Workflow

For a comprehensive metabolite profile, the standard approach in drug development involves the following workflow, which would likely have been applied to **Vimirogant**:



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The primary analytical technology for this is **Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS)** or High-Resolution Mass Spectrometry (HRMS) [3] [4]. This method separates

components in a sample and provides detailed information on the mass and structure of the parent drug and its metabolites.

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References

1. Macrocyclic Retinoic Acid Receptor-Related Orphan Receptor ... [pmc.ncbi.nlm.nih.gov]
2. Vimirogant - Drug Targets, Indications, Patents [synapse.patsnap.com]
3. Frontiers | Gut Microbiota Profiling : Metabolomics Based Approach to... [frontiersin.org]
4. Between Metabolic Target Analysis and Metabolic... Comparison [azolifesciences.com]

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